

Technical Monograph: 2-(1-Chloroethyl)-1-phenyl-1H-imidazole

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Compound of Interest

Compound Name: 2-(1-chloroethyl)-1-phenyl-1H-imidazole

Cat. No.: B13251631

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Executive Summary

2-(1-Chloroethyl)-1-phenyl-1H-imidazole (C₁₁H₁₁ClN₂) represents a high-value heterocyclic building block in medicinal chemistry.^[1] Characterized by the presence of a reactive benzylic-like chloride at the C2 position of the imidazole ring, this compound serves as a critical electrophilic intermediate for introducing the 1-(1-phenyl-1H-imidazol-2-yl)ethyl motif into pharmacophores. Its structural duality—combining the basic, aromatic imidazole core with a labile alkyl halide—enables diverse functionalization strategies, particularly in the synthesis of antifungal azoles and imidazole-based anesthetic analogs.

This guide provides a comprehensive technical analysis of the compound's synthesis, reactivity profile, and handling protocols, designed for researchers requiring high-fidelity data for drug development workflows.

Chemical Identity and Physicochemical Profile^{[1][2][3][4][5][6][7][8]}

The compound exists primarily as a hydrochloride salt to ensure stability against hydrolysis. The free base is a reactive oil that must be handled under anhydrous conditions.

Property	Specification
IUPAC Name	2-(1-Chloroethyl)-1-phenyl-1H-imidazole
CAS Number	Not widely listed; related: 1202458-93-2 (1-methyl analog)
Molecular Formula	C ₁₁ H ₁₁ ClN ₂ (Free Base) / C ₁₁ H ₁₁ ClN ₂ [1][2][3]·HCl (Salt)
Molecular Weight	206.67 g/mol (Free Base)
Structure	Imidazole ring, N1-phenyl substituted, C2-(1-chloroethyl) substituted
Chirality	Contains one stereocenter at the chloroethyl group (racemic typically)
Solubility	Soluble in DCM, DMSO, MeOH; Hydrolytically unstable in water
Appearance	Off-white to pale yellow solid (HCl salt)

Synthetic Methodology

The synthesis of **2-(1-chloroethyl)-1-phenyl-1H-imidazole** is best approached via a C2-lithiation/alkylation sequence followed by deoxychlorination. This route offers superior regiocontrol compared to direct electrophilic substitution on the imidazole ring.

Protocol A: Synthesis from 1-Phenylimidazole[2]

Phase 1: Lithiation and Hydroxyalkylation

Principle: The C2 proton of 1-phenylimidazole is the most acidic (pK_a ~32) due to the inductive effect of the adjacent nitrogens and the electron-withdrawing phenyl group.

- Reagents: 1-Phenylimidazole (1.0 eq), n-Butyllithium (1.1 eq, 2.5M in hexanes), Acetaldehyde (1.2 eq), anhydrous THF.

- Setup: Flame-dried 3-neck flask, nitrogen atmosphere, cryogenic bath (-78°C).
- Procedure:
 - Dissolve 1-phenylimidazole in anhydrous THF (0.5 M concentration).
 - Cool to -78°C. Add n-BuLi dropwise over 20 minutes. Maintain internal temp < -70°C.
 - Critical Checkpoint: Stir for 45 minutes. The solution typically turns deep red/orange, indicating formation of the 2-lithio species.
 - Add acetaldehyde (freshly distilled) dropwise.
 - Allow to warm to 0°C over 2 hours. Quench with saturated NH₄Cl.
 - Workup: Extract with EtOAc, dry over Na₂SO₄, concentrate. Purify the intermediate 1-(1-phenyl-1H-imidazol-2-yl)ethanol via flash chromatography (DCM/MeOH).

Phase 2: Deoxychlorination

Principle: Conversion of the secondary alcohol to the chloride using Thionyl Chloride (SOCl₂).

- Reagents: Intermediate Alcohol (1.0 eq), Thionyl Chloride (2.0 eq), DCM (anhydrous).
- Procedure:
 - Dissolve the alcohol in DCM at 0°C.
 - Add SOCl₂ dropwise. The reaction releases HCl and SO₂ gas (requires scrubbing).
 - Reflux for 2 hours to ensure complete conversion.
 - Isolation: Evaporate volatiles under reduced pressure. The product is isolated as the hydrochloride salt.
 - Stability Note: Do not perform an aqueous workup on the chloride unless neutralizing immediately, as it hydrolyzes back to the alcohol.

Synthetic Pathway Visualization



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Caption: Figure 1. Regioselective synthesis via C2-lithiation and subsequent chlorination.

Reactivity & Mechanistic Analysis[11]

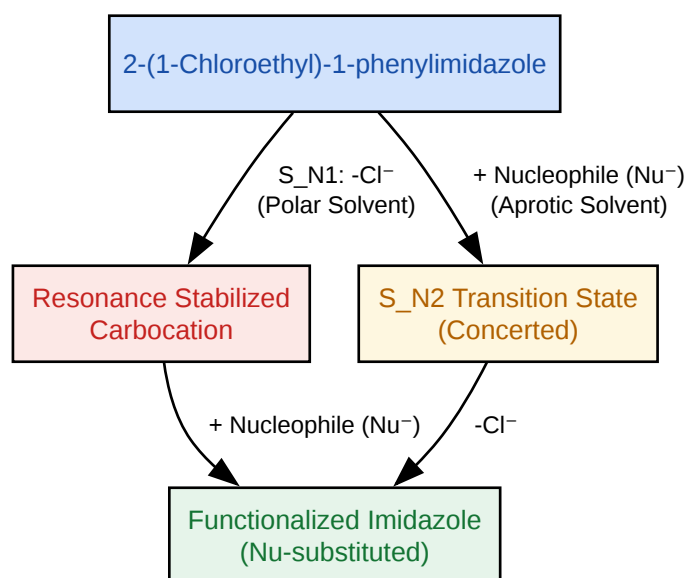
The 2-(1-chloroethyl) moiety is highly reactive due to the adjacent imidazole ring, which can stabilize a developing positive charge at the benzylic position. This makes the compound a versatile electrophile for Nucleophilic Substitution (S_N) reactions.

Mechanism: S_N1 vs. S_N2 Competition

The reactivity is governed by the competition between unimolecular (S_N1) and bimolecular (S_N2) pathways, influenced by the solvent and nucleophile.

- S_N1 Pathway: Facilitated by the resonance stabilization of the carbocation by the imidazole system. Dominant in polar protic solvents.
- S_N2 Pathway: Dominant with strong nucleophiles (e.g., thiols, azides) in aprotic solvents.

Mechanistic Flow[1][5]



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Caption: Figure 2. Divergent nucleophilic substitution pathways driven by solvent and nucleophile strength.

Applications in Medicinal Chemistry

This scaffold is a bioisostere and structural analog for several biologically active classes:

- **Antifungal Agents:** The 1-phenylimidazole core mimics the pharmacophore of clotrimazole, while the chloroethyl side chain allows for the attachment of lipophilic tails required for fungal CYP51 inhibition.
- **Anesthetic Analogs:** Structural similarity to etomidate derivatives. The C2-ethyl linkage provides a spacer for optimizing binding affinity to GABA_A receptors.
- **Covalent Inhibitors:** The reactive chloride can be utilized to design Targeted Covalent Inhibitors (TCIs) that react with cysteine residues in specific enzyme pockets.

Safety and Handling Protocol (SOP)

Hazard Classification:

- **Skin Corrosion/Irritation:** Category 1B (Causes severe burns).

- Germ Cell Mutagenicity: Suspected (due to alkylating potential).

Handling Requirements:

- Engineering Controls: All manipulations must be performed within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), lab coat, and safety goggles.
- Decontamination: Spills should be treated with 10% aqueous sodium thiosulfate or dilute ammonia to quench the alkylating capability before disposal.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C. Moisture sensitive.

References

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